

Application Notes: Preparing Carbutamide Stock Solutions for Cell Culture Experiments

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Compound of Interest

Compound Name: Carbutamide

Cat. No.: B1668437

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Audience: Researchers, scientists, and drug development professionals.

These application notes provide a comprehensive guide for the preparation, storage, and use of **carbutamide** solutions in in vitro cell culture experiments. Adherence to these protocols is crucial for ensuring experimental reproducibility and accuracy.

Physicochemical Properties and Storage

Carbutamide is a first-generation sulfonamide compound.^{[1][2]} Proper handling and storage are essential to maintain its stability and efficacy. The table below summarizes its key properties.

Property	Data	Citations
CAS Number	339-43-5	[3][4][5][6]
Molecular Formula	C ₁₁ H ₁₇ N ₃ O ₃ S	[2][3][7][8][9]
Molecular Weight	271.34 g/mol	[2][3][7][8][9]
Appearance	Solid; Light yellow to brown or Off-White to Pale Beige	[3][9]
Solubility	- DMSO: 50 mg/mL (184.27 mM); may require sonication. [3] Other sources suggest ~12 mg/mL.[6]- Ethanol: Slightly soluble.[6]- PBS (pH 7.2): ~0.3 mg/mL.[6]- Water: 535 mg/L at 37°C; soluble at pH 5 to 8.[4][8]	[3][4][6][8]
Storage (Solid)	-20°C for 3 years; 4°C for 2 years.	[3]
Storage (Stock Solution)	In solvent: -80°C for 6 months; -20°C for 1 month.[3] Aqueous solutions are not recommended for storage beyond one day.[6]	[3][6]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Carbutamide Stock Solution (100 mM in DMSO)

This protocol details the preparation of a concentrated stock solution, which can be aliquoted and stored for long-term use.

Materials and Equipment:

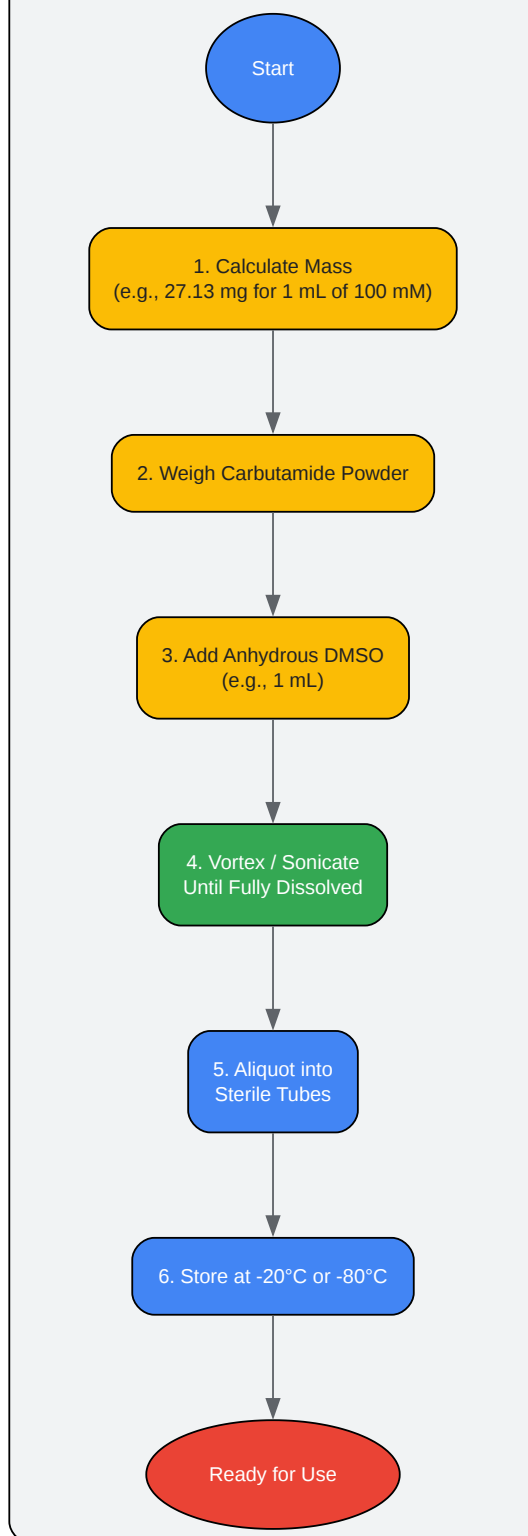
- **Carbutamide** powder (purity ≥98%)

- Dimethyl sulfoxide (DMSO), cell culture grade, anhydrous
- Sterile, pyrogen-free conical tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Safety First: Perform all steps in a chemical fume hood or on a bench in a well-ventilated area. Wear appropriate PPE.
- Calculation: Determine the mass of **carbutamide** required. To prepare 1 mL of a 100 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 271.34 \text{ g/mol} \times 1000 \text{ mg/g} = 27.134 \text{ mg}$
- Weighing: Accurately weigh 27.13 mg of **carbutamide** powder and transfer it to a sterile conical tube.
- Dissolving: Add 1 mL of anhydrous, cell culture-grade DMSO to the tube. It is recommended to use newly opened DMSO, as hygroscopic DMSO can negatively impact solubility.[3]
- Mixing: Tightly cap the tube and vortex thoroughly until the **carbutamide** is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.[3] The solution should be clear.
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[3] Avoid repeated freeze-thaw cycles.

Workflow for Preparing Carbutamide Stock Solution



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Workflow for preparing **carbutamide** stock solution.

Protocol 2: Preparation of a Working Solution in Cell Culture Medium

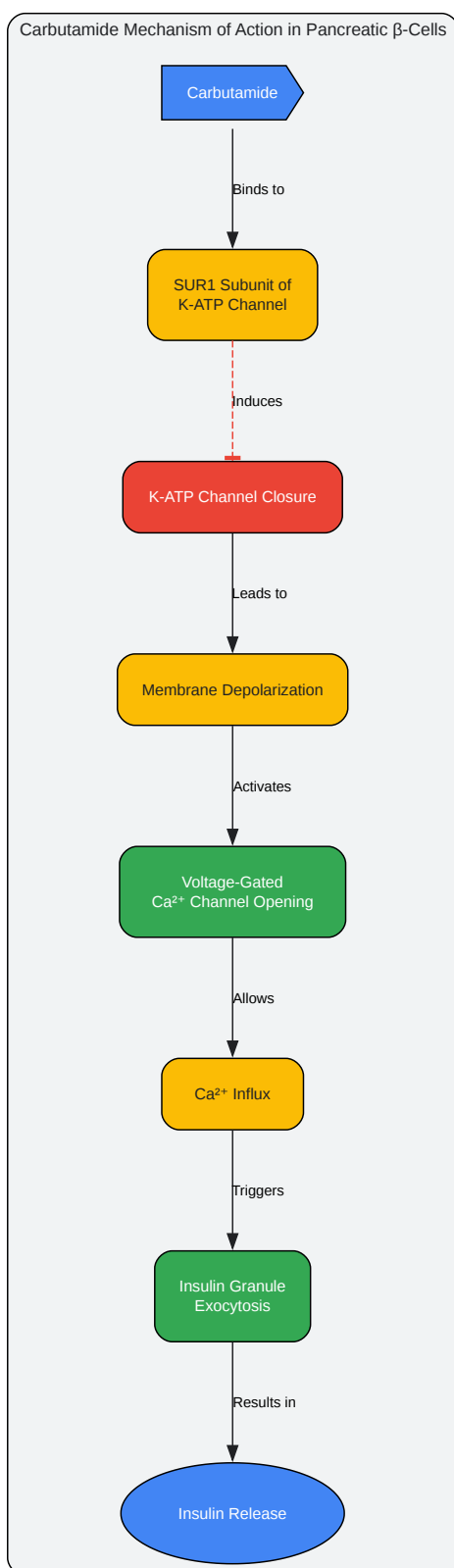
The concentrated stock solution must be diluted to the final desired concentration in the cell culture medium immediately before treating cells.

Procedure:

- Warm Medium: Warm the required volume of your specific cell culture medium (e.g., DMEM, RPMI-1640) to 37°C in a water bath.
- Thaw Stock: Thaw one aliquot of the **carbutamide** stock solution at room temperature.
- Dilution: In a sterile tube, add the appropriate volume of the stock solution to the pre-warmed medium.
 - Example: To prepare 10 mL of medium with a final **carbutamide** concentration of 100 µM from a 100 mM stock:
 - $\text{Volume of Stock (}\mu\text{L)} = (\text{Final Conc. (}\mu\text{M)} \times \text{Final Vol. (mL)}) / \text{Stock Conc. (mM)}$
 - $\text{Volume of Stock (}\mu\text{L)} = (100 \mu\text{M} \times 10 \text{ mL}) / 100 \text{ mM} = 10 \mu\text{L}$
 - Pipette 10 µL of the 100 mM stock solution directly into 10 mL of the cell culture medium.
- Mixing: Mix immediately by gently inverting the tube or swirling. Crucially, add the stock solution to the medium, not the other way around, to prevent precipitation.
- Solvent Concentration: Ensure the final concentration of DMSO is non-toxic to the cells. In the example above, the final DMSO concentration is 0.1% (10 µL in 10 mL), which is generally well-tolerated by most cell lines. It is best practice to keep the final DMSO concentration below 0.5% and to include a vehicle control (medium with the same final concentration of DMSO) in all experiments.^[10]
- Application: Use the freshly prepared working solution immediately for your cell culture experiment.

Mechanism of Action

Carbutamide is a first-generation sulfonylurea that stimulates the release of insulin from pancreatic β -cells.^{[1][11]} Its mechanism involves binding to the sulfonylurea receptor 1 (SUR1), a subunit of the ATP-sensitive potassium (K-ATP) channel on the β -cell membrane.^{[1][11]} This binding event closes the K-ATP channels, leading to a buildup of intracellular potassium and subsequent membrane depolarization.^[11] The depolarization opens voltage-gated calcium channels, causing an influx of extracellular Ca^{2+} .^{[1][11]} The resulting increase in intracellular calcium concentration triggers the exocytosis of insulin-containing granules, releasing insulin into the bloodstream.^{[1][11]}



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Carbutamide's signaling pathway in pancreatic β -cells.

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